

# An In-depth Technical Guide to 3-(2-Naphthyl)-L-alanine Hydrochloride

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## Compound of Interest

**Compound Name:** 3-(2-Naphthyl)-L-alanine  
Hydrochloride

**Cat. No.:** B568363

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## Introduction

**3-(2-Naphthyl)-L-alanine hydrochloride** is a synthetic, non-proteinogenic amino acid analog that has garnered significant interest in the fields of medicinal chemistry and drug development. Its unique structural feature, a bulky naphthyl group attached to the alanine backbone, imparts distinct properties when incorporated into peptides. This guide provides a comprehensive overview of the chemical properties, synthesis, analysis, and biological significance of **3-(2-Naphthyl)-L-alanine hydrochloride**, with a focus on its application in designing peptides that modulate key signaling pathways.

## Chemical and Physical Properties

**3-(2-Naphthyl)-L-alanine hydrochloride** is a white to off-white crystalline powder. The hydrochloride salt enhances its solubility in aqueous solutions compared to the free amino acid.

Property	Value	References
Chemical Formula	<chem>C13H14ClNO2</chem>	<a href="#">[1]</a>
Molecular Weight	251.71 g/mol	<a href="#">[1]</a>
CAS Number	122745-12-4	<a href="#">[2]</a>
Melting Point	244 °C (decomposes)	
Solubility	Soluble in 1 mol/L NaOH.	<a href="#">[3]</a>
Appearance	White or whitish powder	<a href="#">[3]</a>
Optical Rotation	$[\alpha]D^{20} = -11 \pm 1.5^\circ$ (c=1 in 0.3N HCl)	<a href="#">[3]</a>

#### Alternative Forms:

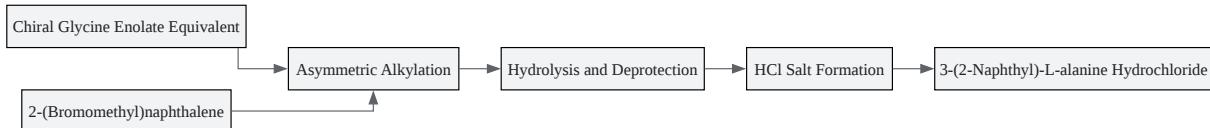
Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)
3-(2-Naphthyl)-L-alanine	58438-03-2	<chem>C13H13NO2</chem>	215.25
Fmoc-3-(2-Naphthyl)-L-alanine	112883-43-9	<chem>C28H23NO4</chem>	437.49
Boc-3-(2-Naphthyl)-L-alanine	58438-04-3	<chem>C18H21NO4</chem>	315.36

## Synthesis and Purification

### Synthesis Protocol: Asymmetric Synthesis

A common approach for the synthesis of L- $\alpha$ -amino acids is the asymmetric alkylation of a chiral glycine enolate equivalent. While a specific protocol for **3-(2-Naphthyl)-L-alanine hydrochloride** is not readily available in public literature, a general procedure can be adapted from established methods for similar non-natural amino acids. One such method involves the use of a chiral auxiliary, such as a Schiff base derived from (S)-o-[N-(N-benzylprolyl)amino]benzophenone and alanine.

## General Workflow for Asymmetric Synthesis:



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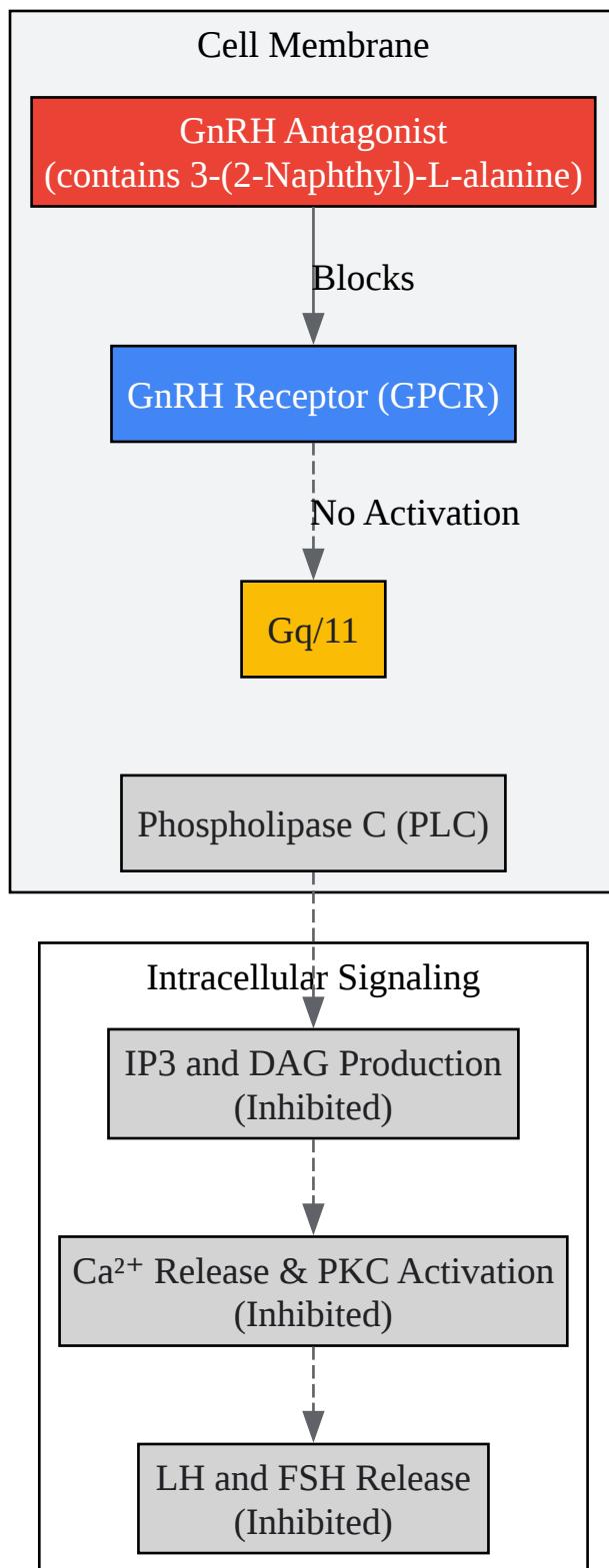
### Asymmetric Synthesis Workflow

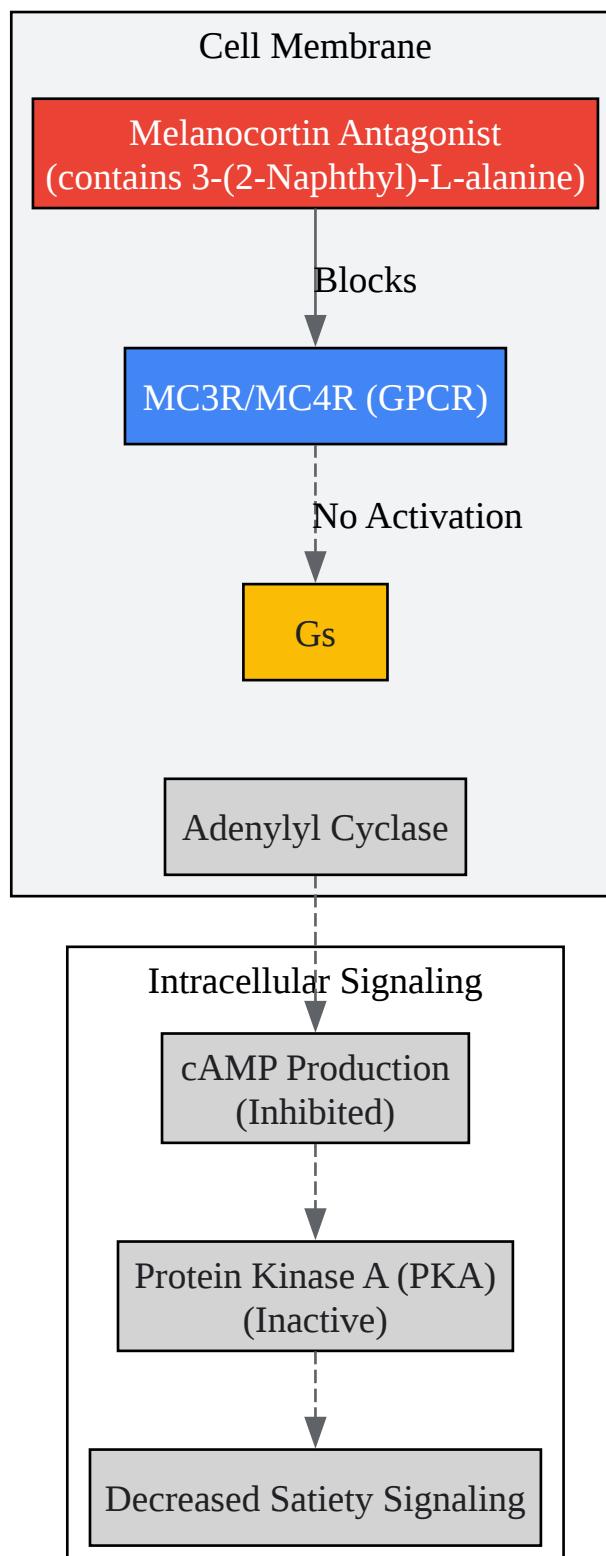
- Formation of the Chiral Synthon: A chiral glycine derivative is deprotonated with a strong base (e.g., LDA) at low temperature to form a chiral enolate.
- Alkylation: The enolate is then reacted with 2-(bromomethyl)naphthalene. The steric hindrance provided by the chiral auxiliary directs the alkylation to occur stereoselectively, favoring the formation of the L-isomer.
- Hydrolysis and Deprotection: The resulting product is hydrolyzed under acidic conditions to cleave the chiral auxiliary and deprotect the amino and carboxyl groups.
- Hydrochloride Salt Formation: The free amino acid is then treated with hydrochloric acid in an appropriate solvent (e.g., diethyl ether, ethanol) to precipitate the hydrochloride salt.

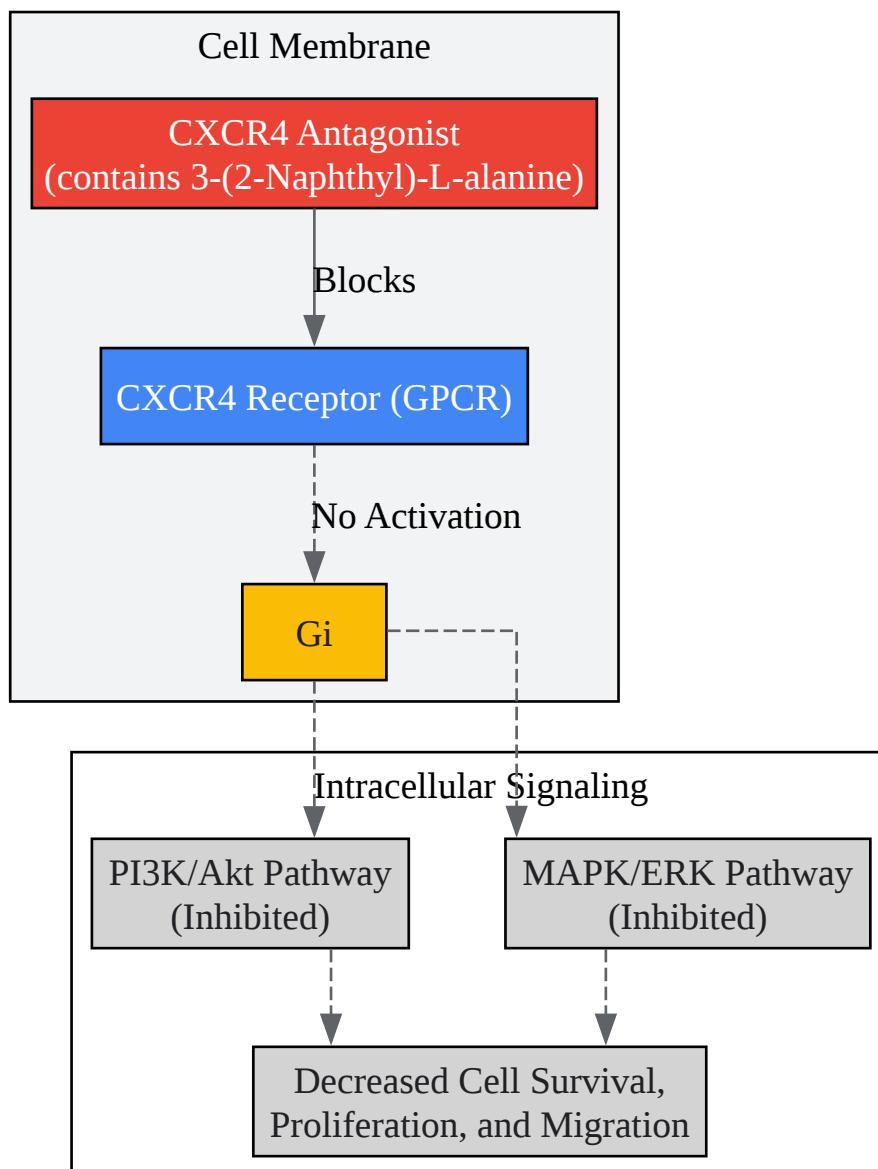
## Purification Protocol: Recrystallization

Recrystallization is a standard method for purifying solid organic compounds. The choice of solvent is critical and is determined by the solubility of the compound at different temperatures.

### General Recrystallization Workflow:







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## References

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